

# comparison of Ca-AKG effects across different animal models

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## Compound Focus: Calcium alpha-ketoglutarate Monohydrate

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## Ca-AKG Effects Across Animal Models

Animal Model	Key Findings/Effects	Dosage	Experimental Duration	Primary Mechanisms Investigated	Reference
<b>Aging Mice</b> (general)	↑ Median lifespan (16.6-19.7%), ↓ frailty, improved hair quality, ↓ spine curvature [1]. Compressed morbidity [2].	2% w/w in diet [2]	Up to 18 months (from 18 months of age) [1]	DNA methylation, reduction of pro-inflammatory cytokines (inflammaging) [2] [1].	Asadi Shahmirzadi et al., 2020 [2] [1]
<b>APP/PS1 Mice</b> (Alzheimer's Disease model)	Rescued synaptic plasticity deficits (LTP), more effective in females. Facilitated synaptic tagging & capture [3].	Not specified in abstract	Not specified in abstract	L-type calcium channels & calcium-permeable AMPA receptors; enhanced autophagy (increased LC3-II) [3].	<i>Aging Cell</i> , 2025 [3]

Animal Model	Key Findings/Effects	Dosage	Experimental Duration	Primary Mechanisms Investigated	Reference
<b>OA Mouse Model</b> (Osteoarthritis)	Reduced cartilage degradation, improved histological scores, ↓ oxidative stress, ↓ chondrocyte apoptosis [4].	Intra-articular injection [4]	Not specified in abstract	Regulation of inflammation (NF-κB pathway), oxidative stress (Nrf2 pathway), mitochondrial function, autophagy, and ferroptosis [4].	He et al., 2025 [4]
<b>C. elegans</b>	↑ Lifespan by ~50%, delayed age-related loss of body movement [1].	Not specified	Not specified	Inhibition of ATP synthase and TOR pathway [1].	Chin et al., 2014 [1]

## Experimental Protocols and Key Insights

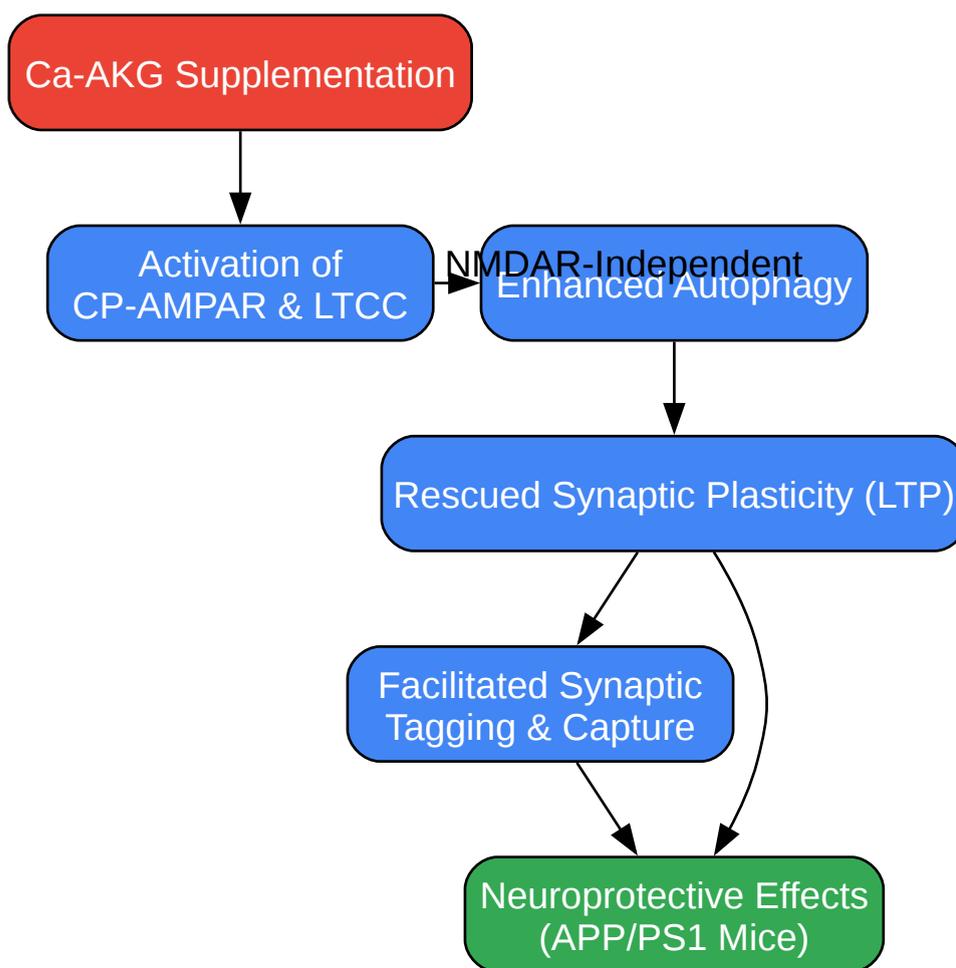
For researchers, the methodological details and mechanistic insights are crucial. The following section outlines the experimental approaches and highlights the distinct pathways through which Ca-AKG exerts its effects.

- **Typical Administration Protocol:** A common and effective method for chronic studies in mice, as detailed in the 2020 lifespan study, is **dietary admixing**. Ca-AKG is thoroughly mixed into a standard powdered rodent diet at a concentration of 2% by weight. Animals are given free access to this medicated diet and water. For tissue-specific disease models like osteoarthritis, **intra-articular injection** allows for direct local delivery to the affected joint [4].
- **Core Outcome Assessments:** The choice of endpoints varies by model:
  - **Lifespan & Healthspan Studies:** Survival analysis is primary. Frailty indices, assessments of coat quality, kyphosis (spine curvature), and body composition are key health metrics [2] [1].
  - **Neurodegenerative Disease Models:** Electrophysiological measurements of **Long-Term Potentiation (LTP)** in hippocampal brain slices are a gold standard for assessing synaptic plasticity and memory function [3].

- **Osteoarthritis Models:** The **Osteoarthritis Research Society International (OARSI)** scoring system is widely used for histological evaluation of cartilage damage, synovitis, and overall joint structure [4].

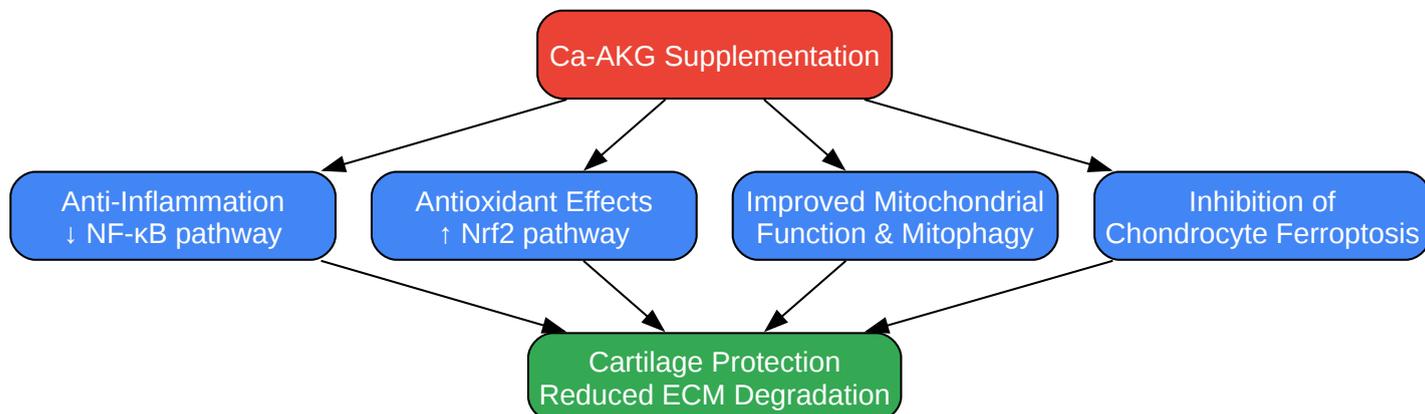
## Mechanisms of Action in Different Disease Contexts

Ca-AKG's benefits are mediated through context-specific mechanisms, as illustrated in the following pathways for Alzheimer's Disease and Osteoarthritis models.



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*Figure 1: Proposed neuroprotective pathway of Ca-AKG in an APP/PS1 Alzheimer's Disease mouse model. CP-AMPA: Calcium-Permeable AMPA Receptor; LTCC: L-Type Calcium Channel; LTP: Long-Term Potentiation. Based on findings from Aging Cell, 2025 [3].*



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Figure 2: Multi-target mechanisms of Ca-AKG alleviating Osteoarthritis in a mouse model. ECM: Extracellular Matrix. Based on findings from He et al., 2025 and a 2025 review [4].

## Key Insights for Research and Development

- **Model Selection is Crucial:** The choice of animal model directly influences the observed outcomes and mechanisms. Ca-AKG's effects range from systemic healthspan extension in aging models to disease-specific pathology amelioration.
- **Sex-Dependent Effects:** The more pronounced effect in female APP/PS1 mice highlights the importance of considering sex as a biological variable in experimental design for neurodegenerative applications [3].
- **Multi-Mechanistic Action:** Ca-AKG does not operate through a single "magic bullet" pathway. Its efficacy, especially in complex conditions like OA, appears to stem from its ability to positively influence multiple pathological processes simultaneously [4].

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